

# Personal protective equipment for handling 5-(N-tert-Butoxycarbonylamino)salicylic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** 5-(N-tert-Butoxycarbonylamino)salicylic Acid

**Cat. No.:** B017173

[Get Quote](#)

## Essential Safety and Handling Guide for 5-(N-tert-Butoxycarbonylamino)salicylic Acid

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **5-(N-tert-Butoxycarbonylamino)salicylic Acid** (CAS No. 135321-95-8). The following procedures are based on best practices for handling similar chemical compounds and should be supplemented by a thorough internal risk assessment.

## Chemical Properties and Hazards

While a specific Safety Data Sheet (SDS) for **5-(N-tert-Butoxycarbonylamino)salicylic Acid** is not readily available, data from related compounds like salicylic acid and 5-aminosalicylic acid can inform safe handling procedures. It is a pinky-grey solid with a molecular formula of  $C_{12}H_{15}NO_5$  and a melting point of 279-280°C.<sup>[1][2][3]</sup> It is slightly soluble in dioxane, DMSO, and methanol.<sup>[1][2][3]</sup>

Potential Hazards (Inferred from Related Compounds):

- Harmful if swallowed.<sup>[4]</sup>
- Causes skin irritation.<sup>[4][5]</sup>

- Causes serious eye irritation.[4][5]
- May cause respiratory irritation.[4]
- May cause an allergic skin reaction.[4]

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to minimize exposure. The following table summarizes the recommended PPE for handling **5-(N-tert-Butoxycarbonylamino)salicylic Acid**.

Body Part	Personal Protective Equipment	Specifications
Eyes/Face	Safety glasses with side shields or goggles. A face shield may be necessary for splash hazards.	Must comply with EN 166 (EU) or OSHA 29 CFR 1910.133 (US) standards.[6]
Hands	Chemical-resistant gloves.	Nitrile or neoprene gloves are recommended. Dispose of contaminated gloves after use. [6]
Respiratory	Air-purifying respirator with a particulate filter.	A NIOSH-approved respirator is necessary if ventilation is inadequate or when handling large quantities that may generate dust.[6][7]
Body	Laboratory coat.	Provides a barrier against accidental skin contact.[6]

## Operational Plan: Step-by-Step Handling Procedures

Adherence to a standardized operational plan minimizes risks. The following guide outlines the safe handling of **5-(N-tert-Butoxycarbonylamino)salicylic Acid** from receipt to disposal.

- Receiving and Storage:
  - Upon receipt, inspect the container for any damage.
  - Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents, strong bases, and iron compounds.[8]
  - Keep the container tightly closed. Short-term storage at room temperature is acceptable, but long-term storage is recommended at -20°C.[2][3]
- Handling and Preparation:
  - Work in a well-ventilated area, preferably within a chemical fume hood.[6]
  - Don the appropriate PPE as outlined in the table above.
  - Avoid the formation of dust and aerosols.[6]
  - When weighing the solid, use a balance with a draft shield.
  - If preparing a solution, slowly add the compound to the solvent to avoid splashing.
- Emergency Plan: Handling Spills:
  - Evacuation and Notification: Evacuate non-essential personnel from the immediate spill area and notify the laboratory supervisor or safety officer.[6]
  - Containment and Cleanup: For solid spills, gently sweep or vacuum the material, avoiding dust generation.[6] Place the collected material into a suitable, labeled container for disposal.[6] Clean the spill area with a damp cloth, and place all contaminated cleaning materials into the waste container.[6]

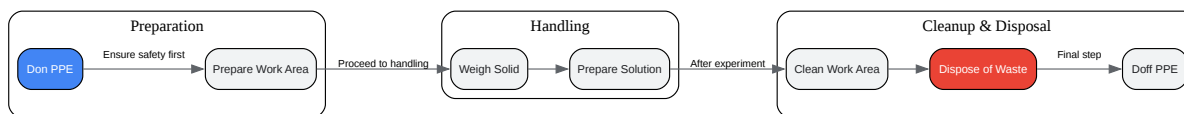
## Disposal Plan

Proper disposal of **5-(N-tert-Butoxycarbonylamino)salicylic Acid** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- **Waste Chemical:** Dispose of as hazardous waste. Follow all local, state, and federal regulations.
- **Contaminated PPE:** Contaminated gloves and other disposable PPE should be placed in a designated hazardous waste container.[6] Follow institutional guidelines for the disposal of contaminated lab coats.[6]
- **Empty Containers:** Retain product residue and dispose of empty containers in the same manner as the chemical waste.

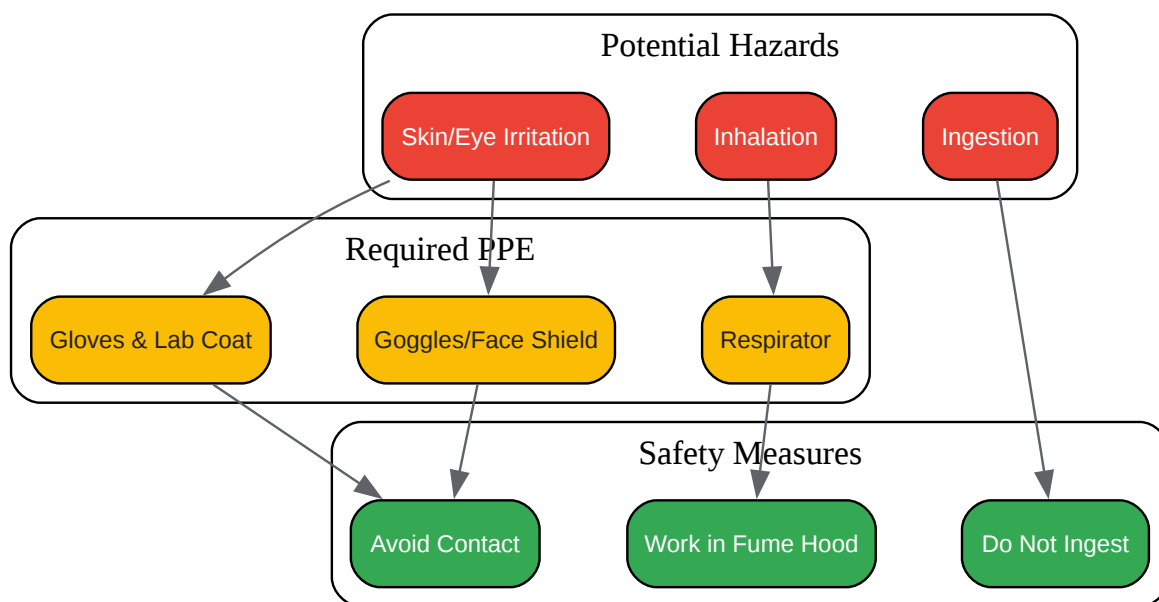
## Visual Safety Workflows

The following diagrams illustrate the key safety and handling procedures for **5-(N-tert-Butoxycarbonylamino)salicylic Acid**.



[Click to download full resolution via product page](#)

Caption: A logical workflow for the safe handling of **5-(N-tert-Butoxycarbonylamino)salicylic Acid**.



[Click to download full resolution via product page](#)

Caption: The relationship between hazards, required PPE, and safety measures.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. lookchem.com [lookchem.com]
- 2. usbio.net [usbio.net]
- 3. usbio.net [usbio.net]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. benchchem.com [benchchem.com]
- 7. geneseo.edu [geneseo.edu]

- 8. carlroth.com [carlroth.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 5-(N-tert-Butoxycarbonylamino)salicylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b017173#personal-protective-equipment-for-handling-5-n-tert-butoxycarbonylamino-salicylic-acid]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)